

An In-depth Technical Guide to the Chemical Structure and Properties of Muscone

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Muscone
CAS No.:	10403-00-6
Cat. No.:	B079052

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Muscone, a macrocyclic ketone, is the principal odorous component of natural musk, a substance highly valued in perfumery and traditional medicine for centuries. The naturally occurring enantiomer is (R)-(-)-3-methylcyclopentadecanone. Due to the protected status of the musk deer, from which natural musk is obtained, synthetic **muscone** is now the primary source for commercial applications. Beyond its characteristic fragrance, **muscone** has garnered significant scientific interest for its diverse biological activities, including potent anti-inflammatory and neuroprotective effects. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and key biological signaling pathways of **muscone**, along with detailed experimental protocols relevant to its synthesis and biological evaluation.

Chemical Structure and Stereochemistry

The chemical structure of **muscone** was first elucidated by Leopold Ružička. It consists of a 15-membered carbon ring with a ketone functional group and a methyl substituent at the third

position.

- IUPAC Name: (R)-3-methylcyclopentadecanone[1]
- Molecular Formula: C₁₆H₃₀O[2][3]
- CAS Registry Number: 541-91-3[1][2][3]

Muscione possesses a single chiral center at the C-3 position, giving rise to two enantiomers: (R)-(-)-**muscione** and (S)-(+)-**muscione**. The naturally occurring and most fragrant isomer is (R)-(-)-**muscione**. [4][5] The racemic mixture is often denoted as (±)-**muscione**.

Physicochemical and Spectroscopic Properties

Muscione is a colorless to pale yellow oily liquid with a powerful, sweet, and animalic musk odor. [6] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Muscione**

Property	Value	Reference
Molecular Weight	238.41 g/mol	[1][2]
Boiling Point	329 °C; 130 °C @ 0.5 mmHg	[1]
Melting Point	-15 °C	[7]
Density	0.9221 g/cm ³ at 17 °C	[1]
Refractive Index	1.4802 at 17 °C/D	[1]
Solubility	Very soluble in acetone, ethyl ether, and ethanol. Insoluble in water.	[1][3]
logP (Octanol/Water)	5.277	[8]
Vapor Pressure	0.000095 mmHg @ 23°C	[9]

Spectroscopic Data:

- $^1\text{H-NMR}$ and $^{13}\text{C-NMR}$: The nuclear magnetic resonance spectra of **muscone** are characterized by a series of signals corresponding to the numerous methylene groups in the macrocyclic ring, a distinct signal for the methyl group, and a downfield signal for the carbonyl carbon. The exact chemical shifts and coupling patterns are dependent on the solvent and the specific stereoisomer.
- Infrared (IR) Spectroscopy: The IR spectrum of **muscone** prominently features a strong absorption band characteristic of a ketone carbonyl group (C=O) stretching vibration, typically in the range of $1700\text{-}1725\text{ cm}^{-1}$.
- Mass Spectrometry (MS): The electron ionization mass spectrum of **muscone** shows a molecular ion peak corresponding to its molecular weight, along with a characteristic fragmentation pattern resulting from the cleavage of the macrocyclic ring.

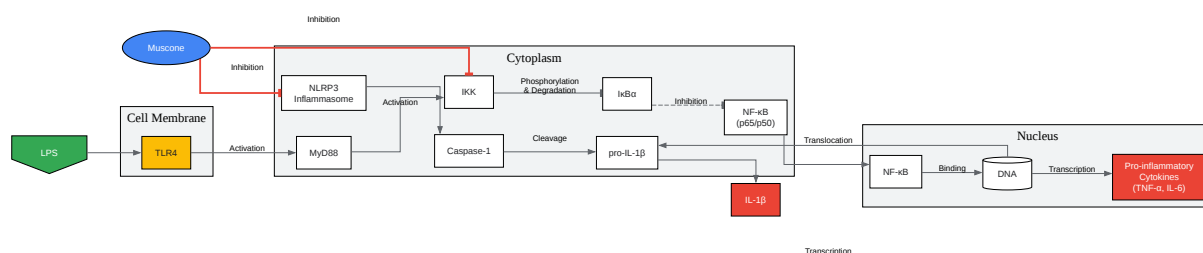
Biological Properties and Signaling Pathways

Muscone exhibits a range of biological activities, with its anti-inflammatory and olfactory properties being the most extensively studied.

Anti-inflammatory Activity: Inhibition of the NF- κ B and NLRP3 Inflammasome Pathways

Muscone has been shown to exert potent anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response. Specifically, it inhibits the activation of Nuclear Factor-kappa B (NF- κ B) and the NOD-like receptor pyrin domain-containing 3 (NLRP3) inflammasome.[10][11]

The proposed mechanism involves the downregulation of pro-inflammatory cytokines such as Interleukin- 1β (IL- 1β), Tumor Necrosis Factor- α (TNF- α), and Interleukin-6 (IL-6).[10] In some cell types, **muscone** has been observed to inactivate the TLR4/NF- κ B signaling pathway.[12]

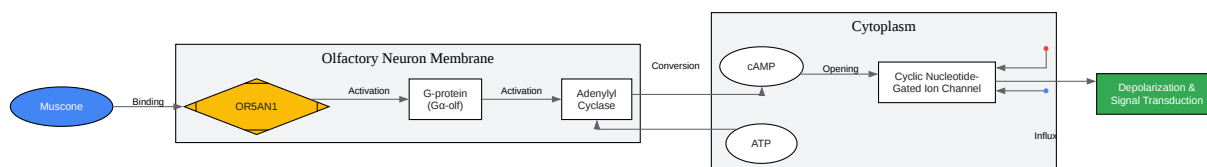


[Click to download full resolution via product page](#)

Figure 1: **Muscone's** inhibitory effect on the NF-κB and NLRP3 inflammasome signaling pathways.

Olfactory Receptor Interaction

The characteristic musk odor of **muscone** is mediated through its interaction with specific olfactory receptors (ORs). The human olfactory receptor OR5AN1 has been identified as a key receptor for **muscone** and other musk-smelling compounds. The binding of **muscone** to OR5AN1 is thought to involve hydrogen bonding with a tyrosine residue (Tyr260) and hydrophobic interactions with surrounding aromatic residues within the receptor's binding pocket.



[Click to download full resolution via product page](#)

Figure 2: Olfactory signal transduction pathway initiated by **muscone** binding to OR5AN1.

Experimental Protocols

Synthesis of (R)-(-)-Muscone via Ring-Closing Metathesis

This protocol is a representative example of an asymmetric synthesis of (R)-(-)-**muscone**.

Materials:

- (+)-Citronellal
- Grubbs' catalyst (second generation)
- Diisobutylaluminium hydride (DIBAL-H)
- Dess-Martin periodinane
- Various solvents (e.g., dichloromethane, toluene, diethyl ether) and reagents for standard organic synthesis.

Methodology:

- Preparation of the Diene Precursor:

- Start with commercially available (+)-citronellal.
- Perform a series of standard organic transformations to elongate the carbon chain and introduce a terminal double bond, creating a long-chain diene with the desired stereochemistry at the methyl-bearing carbon. This typically involves reactions such as Wittig olefination and Grignard additions.
- Ring-Closing Metathesis (RCM):
 - Dissolve the diene precursor in a suitable solvent (e.g., dry dichloromethane or toluene) under an inert atmosphere (argon or nitrogen).
 - Add a catalytic amount of a Grubbs' catalyst (e.g., second-generation).
 - Heat the reaction mixture to reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
 - Upon completion, quench the reaction and purify the resulting cyclic alkene by column chromatography.
- Reduction and Oxidation:
 - Reduce the double bond of the cyclic alkene using a standard hydrogenation procedure (e.g., H₂, Pd/C).
 - The resulting macrocyclic alkane is then oxidized to the corresponding ketone, **muscone**. This can be achieved through various methods, such as oxidation of a corresponding secondary alcohol, which can be introduced via hydroboration-oxidation of the cyclic alkene.



[Click to download full resolution via product page](#)

Figure 3: A generalized workflow for the synthesis of (R)-(-)-muscone.

In Vitro Anti-inflammatory Assay: Measurement of Cytokine Production

This protocol outlines a general method for assessing the anti-inflammatory effects of **muscone** in a cell-based assay.

Materials:

- Macrophage cell line (e.g., RAW 264.7 or bone marrow-derived macrophages)
- Lipopolysaccharide (LPS)
- **Muscone**
- Cell culture medium and supplements
- ELISA kits for TNF- α , IL-6, and IL-1 β

Methodology:

- Cell Culture and Treatment:
 - Culture the macrophage cells in appropriate medium until they reach a suitable confluency.
 - Pre-treat the cells with various concentrations of **muscone** for a specified period (e.g., 1-2 hours).
 - Stimulate the cells with LPS (a potent inflammatory agent) for a defined time (e.g., 24 hours) to induce an inflammatory response. Include appropriate controls (untreated cells, cells treated with LPS alone, and cells treated with **muscone** alone).
- Collection of Supernatants:
 - After the incubation period, collect the cell culture supernatants.
 - Centrifuge the supernatants to remove any cellular debris.

- Cytokine Measurement by ELISA:
 - Quantify the concentrations of TNF- α , IL-6, and IL-1 β in the collected supernatants using commercially available ELISA kits, following the manufacturer's instructions.
 - Briefly, this involves adding the supernatants to antibody-coated microplates, followed by the addition of detection antibodies and a substrate to generate a colorimetric signal.
 - Measure the absorbance using a microplate reader and calculate the cytokine concentrations based on a standard curve.
- Data Analysis:
 - Compare the cytokine levels in the **muscone**-treated groups to the LPS-only control group to determine the inhibitory effect of **muscone**.
 - Perform statistical analysis to assess the significance of the observed effects.

Conclusion

Muscone remains a molecule of significant interest in both the fragrance industry and the field of pharmacology. Its well-defined chemical structure and stereochemistry provide a foundation for understanding its unique properties. The elucidation of its biological activities, particularly its anti-inflammatory effects through the modulation of the NF- κ B and NLRP3 inflammasome pathways, opens avenues for its potential therapeutic applications. The synthetic routes developed for **muscone** not only ensure a sustainable supply but also enable the synthesis of analogs for further structure-activity relationship studies. The experimental protocols detailed in this guide provide a framework for researchers to further investigate the chemical and biological intricacies of this fascinating macrocyclic ketone.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Muskone | C16H30O | CID 10947 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. chimia.ch \[chimia.ch\]](#)
- [3. Musk ketone CAS#: 81-14-1 \[m.chemicalbook.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Synthesis and Preparation of Muscone_Chemicalbook \[chemicalbook.com\]](#)
- [6. mdpi.com \[mdpi.com\]](#)
- [7. Muscone CAS#: 541-91-3 \[m.chemicalbook.com\]](#)
- [8. chemeo.com \[chemeo.com\]](#)
- [9. ScenTree - Muscone® \(CAS N° 541-91-3\) \[scentree.co\]](#)
- [10. Muscone improves cardiac function in mice after myocardial infarction by alleviating cardiac macrophage-mediated chronic inflammation through inhibition of NF-κB and NLRP3 inflammasome - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. Muscone relieves inflammatory pain by inhibiting microglial activation-mediated inflammatory response via abrogation of the NOX4/JAK2-STAT3 pathway and NLRP3 inflammasome - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure and Properties of Muscone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b079052/docs#an-in-depth-technical-guide-to-the-chemical-structure-and-properties-of-muscone\]](https://www.benchchem.com/product/b079052/docs#an-in-depth-technical-guide-to-the-chemical-structure-and-properties-of-muscone)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)